

Calculating molar concentration for Angiotensin II human TFA.

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Compound of Interest

Compound Name: Angiotensin II human TFA

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Application Notes and Protocols for Angiotensin II Human TFA

For Researchers, Scientists, and Drug Development Professionals

Introduction

Angiotensin II is a potent vasoconstrictor and a primary bioactive peptide of the renin-angiotensin system (RAS).[1][2] It plays a crucial role in the regulation of blood pressure and cardiovascular homeostasis.[1][2] Angiotensin II exerts its effects by binding to specific G-protein-coupled receptors, primarily the Angiotensin II Type 1 (AT1) and Type 2 (AT2) receptors.[1][2] This document provides detailed protocols for the preparation of **Angiotensin II human TFA** solutions and outlines its key signaling pathways, making it an essential resource for researchers in cardiovascular science, pharmacology, and drug development.

Data Presentation: Quantitative Summary

For accurate and reproducible experimental results, precise preparation of Angiotensin II solutions is critical. The following table summarizes the key quantitative data for **Angiotensin II human TFA**.

Parameter	Value	Source
Molecular Weight (Peptide)	~1046.18 g/mol	[3]
Molecular Weight (with TFA)	1046.18 + x(114.02) g/mol (Note: The number of TFA molecules (x) can vary)	[3]
Appearance	White to off-white solid	[4]
Solubility in Water	Up to 100 mg/mL	[5]
Solubility in DMSO	Up to 100 mg/mL	[5]
Typical In Vitro Concentration Range	10^{-11} M to 10^{-5} M	[6][7][8][9]
Storage of Powder	-20°C for 1 year or -80°C for 2 years	[4][10]
Storage of Stock Solutions	-20°C for 1 month or -80°C for up to 6 months	[4][10][11]

Experimental Protocols

Protocol 1: Preparation of a 1 mM Stock Solution of Angiotensin II Human TFA

This protocol describes the preparation of a 1 mM stock solution, which can be further diluted to desired working concentrations.

Materials:

- Angiotensin II human TFA powder
- Sterile, nuclease-free water or DMSO
- Sterile microcentrifuge tubes
- Vortex mixer

- Calibrated micropipettes

Procedure:

- Determine the Molecular Weight: Refer to the manufacturer's certificate of analysis for the precise molecular weight of your specific lot of **Angiotensin II human TFA**, as the amount of TFA salt can vary. For this example, we will use a molecular weight of 1160.2 g/mol (assuming one TFA molecule).
- Weigh the Peptide: Accurately weigh out 1 mg of **Angiotensin II human TFA** powder. To minimize waste and improve accuracy, it is recommended to weigh a larger amount (e.g., 5 mg) and adjust the solvent volume accordingly.
- Calculate the Required Solvent Volume: Use the following formula to calculate the volume of solvent needed to achieve a 1 mM stock solution:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

For 1 mg of **Angiotensin II human TFA** (MW = 1160.2 g/mol): Volume (L) = 0.001 g / (0.001 mol/L * 1160.2 g/mol) = 0.000862 L = 862 µL

- Dissolve the Peptide:
 - For aqueous solutions: Add 862 µL of sterile, nuclease-free water to the vial containing 1 mg of the peptide.
 - For DMSO solutions: Add 862 µL of fresh, high-quality DMSO to the vial.[\[5\]](#)
- Ensure Complete Dissolution: Gently vortex the solution until the peptide is completely dissolved. If necessary, brief sonication in an ultrasonic water bath can aid in solubilization. [\[10\]](#)[\[11\]](#)
- Aliquot and Store: Aliquot the 1 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[4\]](#)[\[10\]](#)[\[11\]](#)

Protocol 2: Preparation of Working Solutions

This protocol describes the dilution of the 1 mM stock solution to a final working concentration of 100 nM for cell-based assays.

Materials:

- 1 mM **Angiotensin II human TFA** stock solution
- Appropriate sterile cell culture medium or buffer (e.g., DMEM, PBS)
- Sterile microcentrifuge tubes
- Calibrated micropipettes

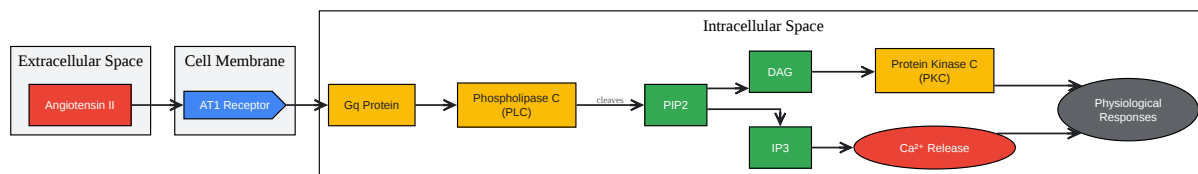
Procedure:

- Perform a Serial Dilution:
 - Step 1 (Intermediate Dilution): Prepare a 10 μ M intermediate solution by diluting the 1 mM stock solution 1:100. Add 5 μ L of the 1 mM stock solution to 495 μ L of the desired sterile medium or buffer. Mix thoroughly by gentle pipetting.
 - Step 2 (Final Working Solution): Prepare the 100 nM final working solution by diluting the 10 μ M intermediate solution 1:100. Add 10 μ L of the 10 μ M intermediate solution to 990 μ L of the sterile medium or buffer. Mix thoroughly.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment and use them immediately for optimal results.

Mandatory Visualizations

Angiotensin II Signaling Pathway

The primary signaling cascade of Angiotensin II is initiated by its binding to the AT1 receptor, a G-protein-coupled receptor.^{[12][13][14]} This interaction activates various downstream signaling pathways, leading to diverse physiological responses, including vasoconstriction, cell growth, and inflammation.^{[13][14][15]}

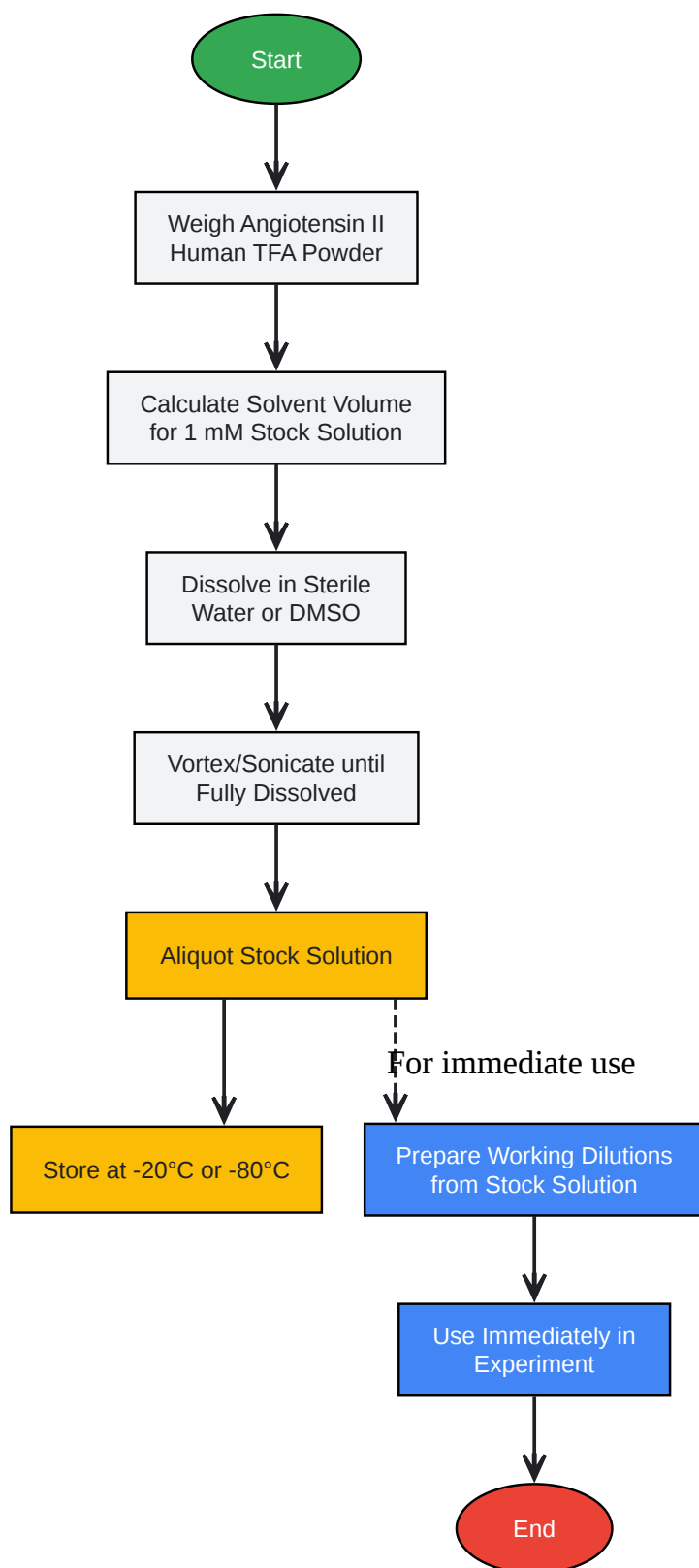


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Caption: Angiotensin II AT1 Receptor Signaling Pathway.

Experimental Workflow: Angiotensin II Solution Preparation

The following diagram outlines the logical steps for preparing Angiotensin II working solutions from a powdered form.



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Caption: Workflow for Preparing Angiotensin II Solutions.

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